

Reactivity of 3-Isopropoxypropylamine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropoxypropylamine

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Introduction

3-Isopropoxypropylamine (IPOP), a primary aliphatic amine with the chemical formula $(\text{CH}_3)_2\text{CHO}(\text{CH}_2)_3\text{NH}_2$, is a versatile building block in organic synthesis. Its unique structure, featuring a nucleophilic primary amine and a flexible isopropoxypropyl backbone, imparts a range of reactivity that makes it a valuable intermediate in the synthesis of heterocyclic compounds, as a potential corrosion inhibitor, and as a curing agent for epoxy resins. This technical guide provides a comprehensive overview of the reactivity of **3-isopropoxypropylamine**, including detailed experimental protocols, quantitative data, and visualizations of its chemical behavior.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Isopropoxypropylamine** is presented in Table 1. This data is essential for its safe handling and for the design of reaction conditions.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ NO	[1][2]
Molecular Weight	117.19 g/mol	[3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	78-79 °C at 85 mmHg	[3][4]
Density	0.845 g/mL at 25 °C	[3][4]
Refractive Index (n ₂₀ /D)	1.4195	[3][4]
Flash Point	42 °C (107.6 °F)	[3]
Water Solubility	Miscible	[4]
pKa	9.82 ± 0.10 (Predicted)	[4]

Reactivity as a Primary Amine

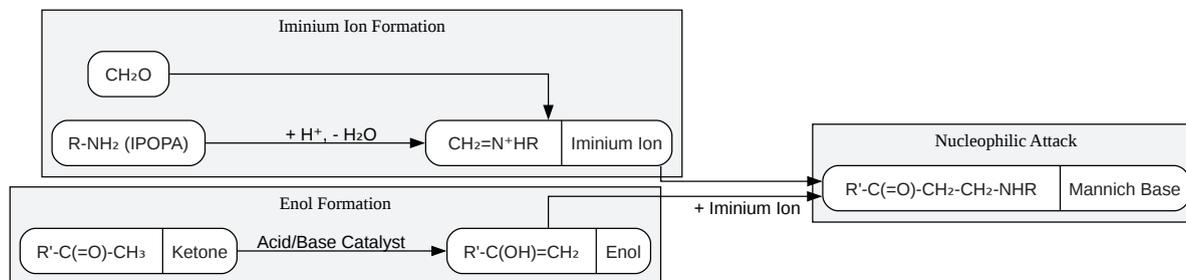
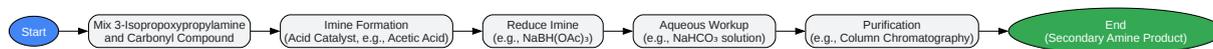
The reactivity of **3-isopropoxypropylamine** is primarily dictated by the lone pair of electrons on the nitrogen atom of the primary amine group. This makes it a potent nucleophile, readily participating in a variety of chemical transformations.

Nucleophilic Substitution and Condensation Reactions

As a primary amine, IPOPA undergoes typical nucleophilic substitution and condensation reactions. These reactions are fundamental to its application in the synthesis of more complex molecules.

3-Isopropoxypropylamine reacts with aldehydes and ketones to form an intermediate imine (Schiff base), which can then be reduced to a secondary amine. This two-step process, often carried out in one pot, is known as reductive amination and is a powerful tool for forming C-N bonds.[5][6] A common reducing agent for this transformation is sodium cyanoborohydride (NaBH₃CN) or sodium triacetoxyborohydride (NaBH(OAc)₃), which are mild enough to selectively reduce the iminium ion in the presence of the carbonyl starting material.[5]

The general workflow for reductive amination is depicted below:



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- To cite this document: BenchChem. [Reactivity of 3-Isopropoxypropylamine: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147148#reactivity-of-3-isopropoxypropylamine-as-a-primary-amine]

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